

IUPAC name for vinyl butyrate

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Compound of Interest

Compound Name: Vinyl butyrate

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An In-Depth Technical Guide to Ethenyl Butanoate (**Vinyl Butyrate**)

Introduction

Ethenyl butanoate, commonly known as **vinyl butyrate**, is an organic compound classified as an ester of butyric acid and vinyl alcohol.[1] It is a significant monomer in the production of various polymers and copolymers, valued for imparting flexibility, adhesion, and chemical resistance.[2] This guide provides a comprehensive overview of its chemical properties, synthesis protocols, key applications, and safety considerations, tailored for professionals in research, chemical synthesis, and drug development.

IUPAC Nomenclature and Chemical Identity

The systematic IUPAC name for this compound is ethenyl butanoate.[3] It is also widely recognized by other names such as vinyl butanoate, butanoic acid, ethenyl ester, and butyric acid, vinyl ester.[1][3][4]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	ethenyl butanoate [3]
CAS Number	123-20-6 [3] [4]
Molecular Formula	C ₆ H ₁₀ O ₂ [1] [3] [4]
SMILES	CCCC(=O)OC=C [3]
InChI	1S/C6H10O2/c1-3-5-6(7)8-4-2/h4H,2-3,5H2,1H3 [3] [4]

| InChIKey | MEGHWIAOTJPCHQ-UHFFFAOYSA-N[\[3\]](#)[\[4\]](#) |

Chemical and Physical Properties

Vinyl butyrate is a colorless liquid characterized by a fruity odor.[\[1\]](#) It is primarily utilized in industrial settings for the synthesis of plastics and paints.[\[3\]](#) Its physical and chemical properties are summarized below.

Table 2: Physicochemical Properties of Ethenyl Butanoate

Property	Value
Molecular Weight	114.14 g/mol [3] [4]
Appearance	Colorless liquid [1] [3]
Density	0.899 g/mL at 20 °C
Boiling Point	115-117 °C [5]
Melting Point	-80 °C [5]
Flash Point	20 °C (68 °F) - closed cup [5]
Refractive Index	n _{20/D} 1.410 [5]

| Solubility | Limited solubility in water; soluble in ethanol and ether[\[1\]](#) |

Synthesis of Ethenyl Butanoate

The synthesis of **vinyl butyrate** is primarily achieved through two well-established chemical methods: acid-catalyzed esterification and transesterification. Enzymatic routes have also been developed, offering milder reaction conditions.

Experimental Protocol: Acid-Catalyzed Esterification

This method involves the reaction of butyric acid with a vinyl source, such as vinyl alcohol, in the presence of an acid catalyst.^{[1][2]}

Objective: To synthesize ethenyl butanoate via acid-catalyzed esterification.

Materials:

- Butyric acid
- Vinyl alcohol (or a suitable precursor)
- Strong Brønsted acid catalyst (e.g., concentrated Sulfuric Acid)
- Anhydrous organic solvent (e.g., Toluene)
- Neutralizing agent (e.g., Sodium Bicarbonate solution)
- Drying agent (e.g., Anhydrous Magnesium Sulfate)

Procedure:

- Set up a reflux apparatus consisting of a round-bottom flask, a condenser, and a heating mantle. Ensure all glassware is dry.
- Charge the round-bottom flask with butyric acid and the organic solvent.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Initiate heating to bring the mixture to reflux.

- Gradually add vinyl alcohol to the reaction mixture. The reaction is driven towards the product by removing water, often via a Dean-Stark apparatus if the solvent forms an azeotrope with water.
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC or GC).
- Upon completion, cool the reaction mixture to room temperature.
- Carefully neutralize the excess acid by washing the organic layer with a saturated sodium bicarbonate solution in a separatory funnel.
- Wash the organic layer with brine to remove residual water-soluble components.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain crude **vinyl butyrate**.
- Purify the product via fractional distillation.

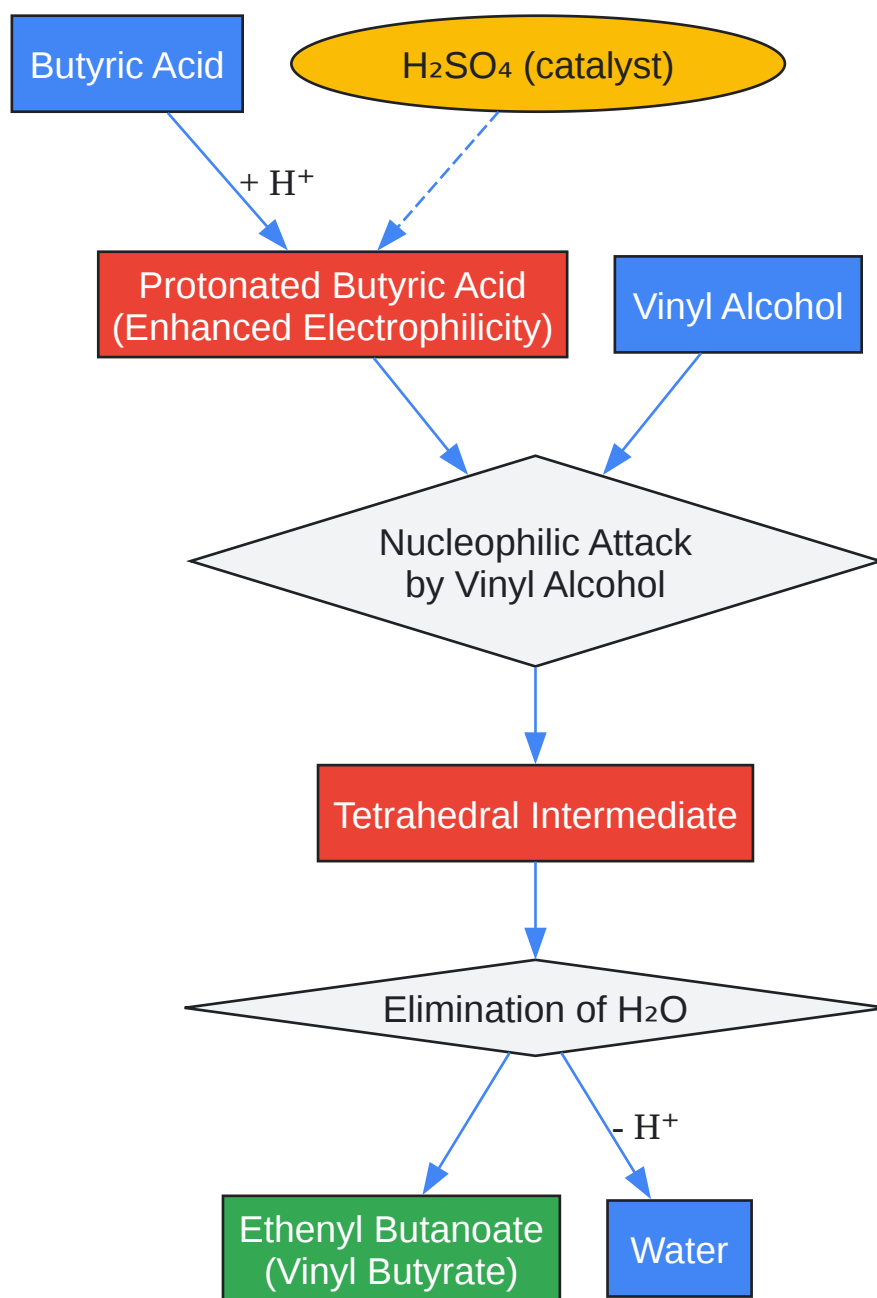


Diagram 1: Acid-Catalyzed Esterification of Butyric Acid

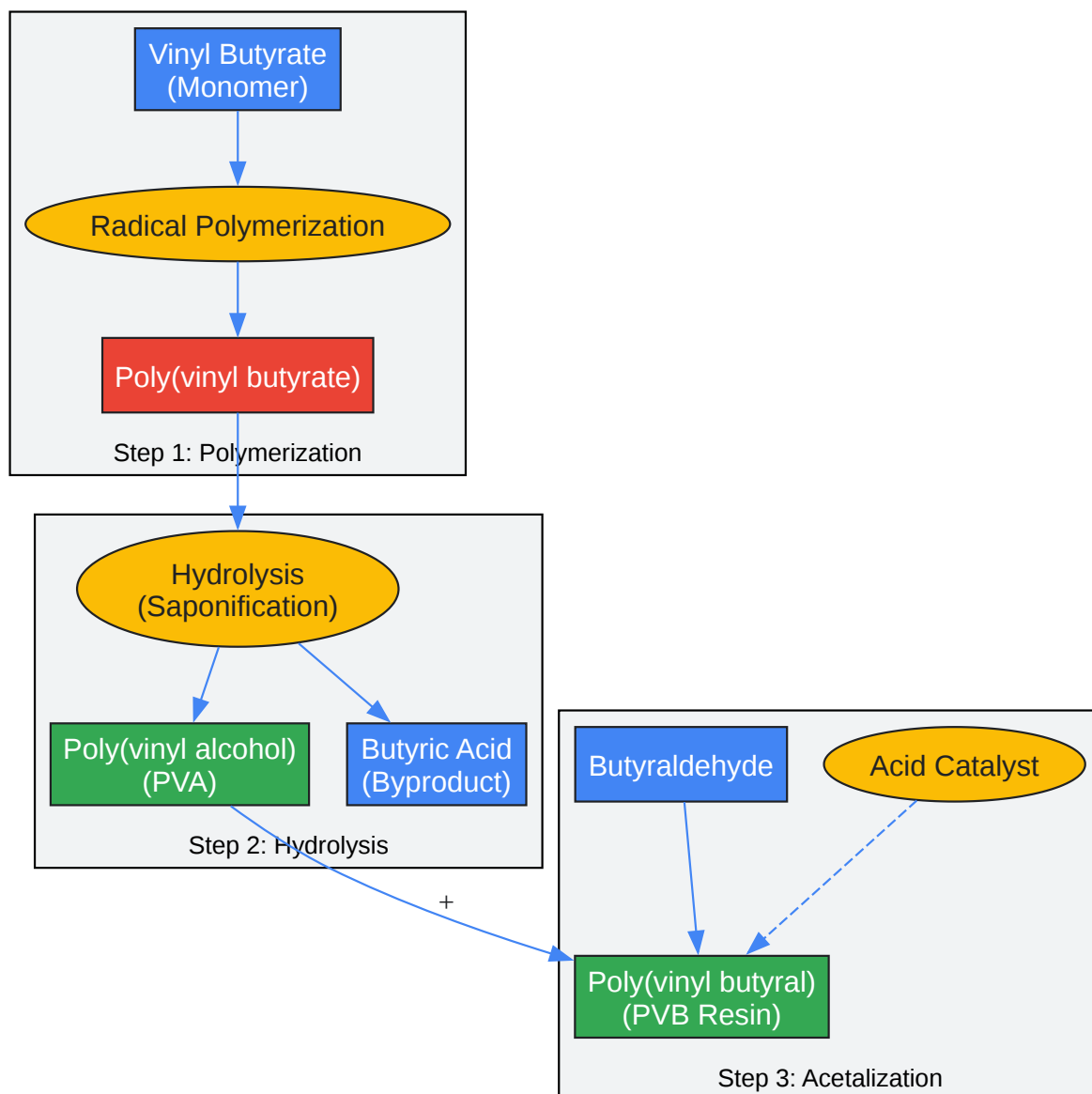


Diagram 2: Polymerization of Vinyl Butyrate to PVB

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